

Health and Safety Information for 2,6-Diaminophenol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Diaminophenol

Cat. No.: B1348841

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a professional audience and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling **2,6-Diaminophenol**.

Chemical Identification

Identifier	Value
Chemical Name	2,6-Diaminophenol
Synonyms	Phenol, 2,6-diamino-; 3-Amino-2-hydroxyaniline
CAS Number	22440-82-0[1]
Molecular Formula	C ₆ H ₈ N ₂ O[1]
Molecular Weight	124.14 g/mol [1]
Chemical Structure	(Image of the 2D structure of 2,6-Diaminophenol)
InChIKey	XBQYRNRIHZDZPK-UHFFFAOYSA-N[1]


Hazard Identification and Classification

Comprehensive GHS classification data for **2,6-Diaminophenol** from regulatory bodies is limited. The following classification is based on information provided by chemical suppliers.

GHS Classification (Supplier Data)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation[2]

GHS Pictograms:

 alt text

Signal Word: Warning[2]

Precautionary Statements:[2]

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

Detailed experimental data on the physical and chemical properties of **2,6-Diaminophenol** are not widely available. The table below presents computed and limited experimental data.

Property	Value	Source
Appearance	White powder	[3]
Molecular Weight	124.14 g/mol	[1]
Molecular Formula	C ₆ H ₈ N ₂ O	[1]
pKa	Experimental data available	[1]
Solubility	No data available	
Melting Point	No data available	
Boiling Point	No data available	
Density	No data available	
Vapor Pressure	No data available	[4]

Toxicological Information

Specific toxicological studies on **2,6-Diaminophenol** are not readily found in public literature. The GHS classification suggests acute oral toxicity, skin and eye irritation, and respiratory irritation. For context, related isomers like 2,4-Diaminophenol Dihydrochloride have shown renal toxicity in animal studies.[5]

Routes of Exposure:

- Inhalation
- Skin contact
- Eye contact
- Ingestion

Acute Effects:

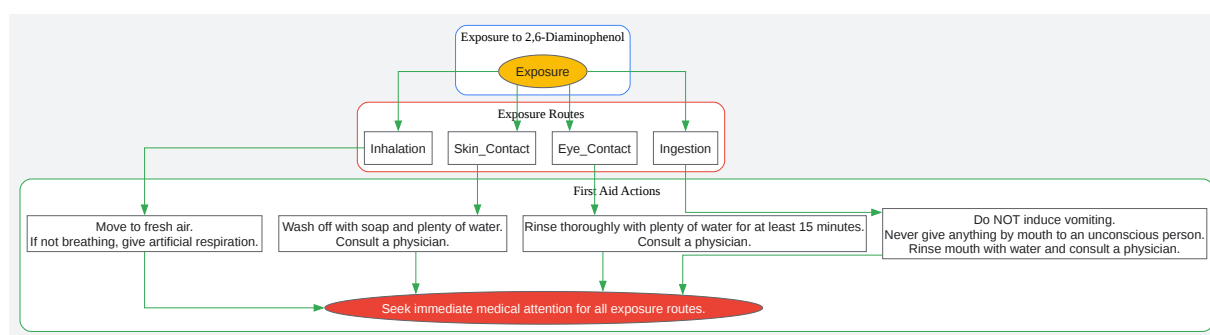
- Oral: Harmful if swallowed.[2] Ingestion may cause systemic effects.
- Inhalation: May cause respiratory tract irritation.[2]
- Skin: Causes skin irritation.[2]
- Eye: Causes serious eye irritation.[2]

Chronic Effects:

- Data on chronic exposure, carcinogenicity, and reproductive toxicity for **2,6-Diaminophenol** are not available. Some aromatic amines are suspected of causing genetic defects.[6]

First Aid Measures

The following diagram outlines the logical workflow for first aid in case of exposure to **2,6-Diaminophenol**, based on its known hazards.



[Click to download full resolution via product page](#)

Caption: First aid response workflow for **2,6-Diaminophenol** exposure.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Store in a cool place. Keep container tightly closed in a dry and well-ventilated place.

Personal Protective Equipment (PPE)

The following diagram illustrates the recommended PPE for handling **2,6-Diaminophenol**.



[Click to download full resolution via product page](#)

Caption: Recommended Personal Protective Equipment for handling **2,6-Diaminophenol**.

Experimental Protocols for Hazard Assessment

Detailed experimental safety studies for **2,6-Diaminophenol** are not publicly available. The following are descriptions of standard methodologies that would be employed to assess the hazards identified (acute toxicity, skin/eye irritation, and mutagenicity).

Acute Oral Toxicity (OECD Test Guideline 423)

- Principle: This method involves the administration of the test substance to a group of fasted animals (typically rats) in a stepwise procedure using a minimum number of animals. The

outcome is the observation of toxic effects and, if mortality occurs, the estimation of an LD50 (median lethal dose).

- Methodology:
 - Animals: Healthy, young adult rats of a single sex (usually females, as they are often slightly more sensitive) are used.
 - Dosage: A starting dose is selected from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight). The choice is based on any existing information about the substance's toxicity.
 - Procedure: The substance is administered orally by gavage. The procedure is sequential, with dosing of a single animal at each step. The outcome of the first animal (survival or death) determines the next step:
 - If the animal survives, the next higher dose is given to another animal.
 - If the animal dies, a lower dose is given to another animal.
 - Observations: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern), and body weight changes for at least 14 days.
 - Endpoint: The test allows for the determination of the GHS hazard category for acute oral toxicity.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD Test Guideline 439)

- Principle: This in vitro method uses a reconstructed human epidermis model, which mimics the biochemical and physiological properties of the upper parts of the human skin. The test substance's potential to cause skin irritation is assessed by its cytotoxic effect on the skin tissue model.^[7]
- Methodology:

- Test System: Commercially available RhE models (e.g., EpiDerm™, EpiSkin™, SkinEthic™ RHE) are used.[7] These consist of human-derived epidermal keratinocytes cultured to form a multi-layered, highly differentiated model of the human epidermis.
- Procedure:
 - The test substance is applied topically to the tissue surface.
 - After a defined exposure period (e.g., 42 minutes), the substance is removed by rinsing.[8]
 - The tissues are incubated for a post-exposure period (e.g., 42 hours) to allow for the expression of cytotoxic effects.[8]
- Viability Assessment: Cell viability is measured using the MTT assay. Tissues are incubated with MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide), which is converted by mitochondrial enzymes of viable cells into a blue formazan salt. The amount of formazan produced is quantified by spectrophotometry after extraction.
- Endpoint: The viability of the treated tissue is expressed as a percentage relative to a negative control. A chemical is classified as a skin irritant if the mean tissue viability is reduced below a defined threshold (e.g., $\leq 50\%$).[7]

Eye Irritation/Corrosion Testing

- Principle: This in vivo test evaluates the potential of a substance to cause irritation or corrosion when applied to the eye of an animal.
- Methodology:
 - Animals: Healthy, adult albino rabbits are typically used.[9]
 - Procedure: A single dose of the test substance (typically 0.1 mL for liquids or 100 mg for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[9]
 - Observations: The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.[9] Irritation is scored for the cornea (opacity), iris, and conjunctiva

(redness, swelling, discharge).

- Endpoint: The scores are used to classify the substance's irritation potential. The reversibility of the observed lesions is also assessed, typically over a 21-day observation period.

Bacterial Reverse Mutation Test (Ames Test - OECD Test Guideline 471)

- Principle: The Ames test is a widely used short-term assay to assess the mutagenic potential of a chemical.^[10] It uses several strains of bacteria (e.g., *Salmonella typhimurium* and *Escherichia coli*) with pre-existing mutations that render them unable to synthesize an essential amino acid (e.g., histidine for *Salmonella*).^[11] The test measures the ability of the chemical to cause a reverse mutation (reversion) that restores the bacteria's ability to synthesize the amino acid and thus grow on an amino acid-deficient medium.
- Methodology:
 - Tester Strains: A set of specific bacterial strains is used to detect different types of mutations (e.g., base-pair substitutions and frameshifts).^[12]
 - Metabolic Activation: Since some chemicals are not mutagenic themselves but are converted to mutagens in the body, the test is performed both with and without a metabolic activation system (S9 mix), which is a liver enzyme extract (typically from rats).^[12]
 - Procedure: The bacterial tester strains are exposed to the test substance at various concentrations, with and without the S9 mix. The mixture is then plated on a minimal agar medium that lacks the essential amino acid.
 - Endpoint: After incubation, the number of revertant colonies (colonies that have mutated back to being able to grow without the amino acid) is counted. A substance is considered mutagenic if it causes a dose-dependent and reproducible increase in the number of revertant colonies compared to the negative (solvent) control.^[13]

Stability and Reactivity

- Reactivity: No specific reactivity data are available.

- Chemical Stability: Assumed to be stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: No data available.
- Incompatible Materials: No data available.
- Hazardous Decomposition Products: No data available.

Ecotoxicological Information

- No data on the ecotoxicity of **2,6-Diaminophenol** (e.g., toxicity to fish, daphnia, or algae) are readily available.^[4]

Disposal Considerations

- Dispose of this chemical in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material. Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-Diaminophenol | C₆H₈N₂O | CID 580010 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 22440-82-0|2,6-Diaminophenol|BLD Pharm [bldpharm.com]
- 3. episkin.com [episkin.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. View Attachment [cir-reports.cir-safety.org]
- 6. sigmaaldrich.com [sigmaaldrich.com]

- 7. iivs.org [iivs.org]
- 8. sterlab-store.com [sterlab-store.com]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 10. youtube.com [youtube.com]
- 11. m.youtube.com [m.youtube.com]
- 12. toxicoop.com [toxicoop.com]
- 13. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Health and Safety Information for 2,6-Diaminophenol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1348841#health-and-safety-information-for-2-6-diaminophenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com